

Using Methyl 3-bromo-5-fluoro-2-hydroxybenzoate as a pharmaceutical intermediate

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Compound of Interest

Compound Name: *Methyl 3-bromo-5-fluoro-2-hydroxybenzoate*

Cat. No.: *B15244036*

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Application Note: Strategic Utilization of **Methyl 3-bromo-5-fluoro-2-hydroxybenzoate** in High-Value Scaffold Synthesis

Executive Summary

Methyl 3-bromo-5-fluoro-2-hydroxybenzoate (CAS: 1193162-25-2 / 1402237-29-9 derivatives) represents a "privileged scaffold" in modern medicinal chemistry. Its structural uniqueness lies in the orthogonal reactivity of its four functional quadrants:

- C3-Bromine: A handle for palladium-catalyzed cross-coupling (Suzuki, Sonogashira).
- C2-Phenolic Hydroxyl: A nucleophile for etherification or intramolecular cyclization.
- C1-Methyl Ester: An electrophile for amidation, reduction, or heterocycle formation.
- C5-Fluorine: A metabolic blocker that modulates pKa and lipophilicity without participating in standard coupling reactions.

This guide details the protocols for transforming this intermediate into fluorinated benzofurans (critical for GPR120 agonists) and biaryl salicylates (common in kinase inhibitors).

Chemical Profile & Reactivity Logic

Property	Specification
Chemical Formula	C ₈ H ₆ BrFO ₃
Molecular Weight	249.03 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water.[1][2]
Key Reactivity	Electrophilic Aromatic Substitution (EAS): Deactivated by F/Br, activated by OH. Cross-Coupling: C-Br bond is highly reactive toward Pd(0).

Chemo-Selectivity Insight: The presence of the ortho-hydroxyl group relative to the ester allows for "one-pot" cyclization sequences. For instance, coupling an alkyne at the C3-position (Sonogashira) places a π -system in perfect proximity to the C2-hydroxyl, facilitating spontaneous or base-promoted cyclization to form benzofurans. This is superior to starting with a pre-formed benzofuran, as it allows for late-stage diversification.

Application Note A: Synthesis of 7-Substituted Benzofurans (GPR120 Agonist Route)

This protocol is derived from high-affinity GPR120 agonist synthesis (e.g., Patent US9562053B2). The objective is to convert the salicylate scaffold into a 5-fluoro-2-methylbenzofuran-7-carboxylate core.

Mechanism of Action

- **Sonogashira Coupling:** The C3-Br undergoes oxidative addition with Pd(0).
- **Insertion:** Propyne inserts into the Pd-Ar bond.

- Cyclization: The pendant alkyne is attacked by the C2-hydroxyl oxygen (5-exo-dig or 6-endo-dig), followed by isomerization to the aromatic benzofuran.

Detailed Protocol

Reagents:

- **Methyl 3-bromo-5-fluoro-2-hydroxybenzoate** (1.0 equiv)
- Propyne (Gas or solution in THF) (2.0 equiv)
- Bis(triphenylphosphine)palladium(II) dichloride [$\text{PdCl}_2(\text{PPh}_3)_2$] (0.1 equiv)
- Copper(I) Iodide [CuI] (0.1 equiv)
- Triethylamine [Et_3N] (2.0 equiv)
- Solvent: DMF (Anhydrous)

Step-by-Step Methodology:

- Setup: Charge a flame-dried pressure vessel or sealed tube with the starting benzoate (e.g., 6.0 g, 24 mmol), $\text{PdCl}_2(\text{PPh}_3)_2$ (1.68 g), and CuI (456 mg).
- Inert Atmosphere: Evacuate and backfill with Nitrogen () three times to remove oxygen (critical to prevent homocoupling of the alkyne).
- Solvent Addition: Add anhydrous DMF (24 mL) and Triethylamine (4.85 g). The Et_3N acts as both the base to neutralize HBr and the ligand stabilizer.
- Reagent Introduction: Cool the mixture to -40°C (using an acetonitrile/dry ice bath) and bubble Propyne gas into the solution until the required mass (1.9 g) is dissolved. Alternatively, use a pre-weighed solution of propyne in THF.
- Reaction: Seal the vessel and heat to 90°C for 12–16 hours.
 - Checkpoint: Monitor via LC-MS.[3] The intermediate alkyne is rarely isolated; the system usually drives fully to the benzofuran ring ($M^+ = 208.1$ for methyl 5-fluoro-2-

methylbenzofuran-7-carboxylate).

- Workup: Cool to room temperature. Dilute with Ethyl Acetate (EtOAc) and wash with water (3x) to remove DMF. Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

Yield Expectation: 65–75% isolated yield.

Application Note B: Synthesis of Biaryl Scaffolds (Suzuki Coupling)

Used for generating kinase inhibitor libraries where the C3-position requires an aryl or heteroaryl extension.

Detailed Protocol

Reagents:

- **Methyl 3-bromo-5-fluoro-2-hydroxybenzoate** (1.0 equiv)
- Aryl Boronic Acid (e.g., Phenylboronic acid) (1.2 equiv)
- Catalyst: Pd(dppf)Cl₂·DCM (0.05 equiv)
- Base: Potassium Carbonate () (3.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Methodology:

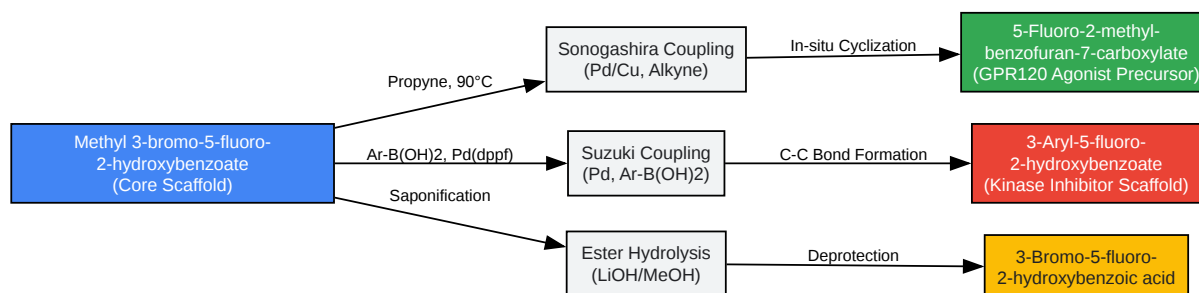
- Dissolution: Dissolve the benzoate intermediate in 1,4-Dioxane.
- Activation: Add the aryl boronic acid and the aqueous solution. Degas the biphasic mixture by bubbling

for 10 minutes.

- Catalysis: Add Pd(dppf)Cl₂. Note: dppf is chosen for its large bite angle, which facilitates the coupling of sterically hindered ortho-substituted bromides.
- Reflux: Heat to 80–100°C for 4 hours.
- Quench: Filter through a Celite pad to remove Palladium black. Partition between water and EtOAc.
- Acidification (Optional): If the product is intended to be the free acid, perform in situ hydrolysis by adding LiOH at the end of the coupling, followed by acidification with 1N HCl.

Pathway Visualization (Graphviz)

The following diagram illustrates the divergent synthesis pathways starting from the core intermediate.



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Caption: Divergent synthetic pathways utilizing the orthogonal reactivity of the C3-Bromo and C1-Ester functionalities.

Analytical Standards & Quality Control

To ensure protocol validity, the following analytical markers should be used:

Method	Expected Signal (Core Intermediate)
^1H NMR (400 MHz, DMSO- d_6)	δ 10.5 (s, 1H, OH), 7.8 (dd, 1H, Ar-H), 7.6 (dd, 1H, Ar-H), 3.9 (s, 3H, OMe). Coupling constants (J) will reflect F-H coupling.
HPLC Purity	>98% (Area %). Impurities often include the debrominated species (des-bromo) if hydrogenation occurs.
Mass Spec (ESI)	$[\text{M}+\text{H}]^+ = 249/251$ (1:1 Isotopic pattern characteristic of Bromine).

Safety & Handling

- Skin Sensitization: Methyl benzoates and halogenated phenols are potent sensitizers. Double-gloving (Nitrile) is required.
- Pressurized Reactions: The Sonogashira coupling involves heating a volatile alkyne (propyne) in a sealed vessel. Use a blast shield and ensure the vessel is rated for >10 bar pressure.
- Palladium Waste: Segregate heavy metal waste streams.

References

- Patent US9562053B2: Benzo-fused heterocyclic derivatives useful as agonists of GPR120. (2017). Example 1(a)
- Journal of Medicinal Chemistry: Discovery of Fluorinated Salicylates as Potent Inhibitors.
- ChemicalBook: **Methyl 3-bromo-5-fluoro-2-hydroxybenzoate** Product Specific
- PubChem: Compound Summary for Methyl 3-bromo-5-fluorobenzoate deriv

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Sources

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